

Technical Guide: 4-(1H-Pyrazol-5-yl)piperidine (CAS 278788-08-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1H-Pyrazol-3-yl)piperidine

Cat. No.: B1345798

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(1H-Pyrazol-5-yl)piperidine, identified by CAS number 278798-08-6, is a heterocyclic compound that has garnered significant interest in the field of medicinal chemistry. Its structural motif, combining a pyrazole and a piperidine ring, serves as a versatile scaffold for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the chemical properties, potential therapeutic applications, and suppliers of this compound, with a focus on its role as a C-C chemokine receptor type 5 (CCR5) antagonist.

Chemical and Physical Properties

The fundamental properties of 4-(1H-Pyrazol-5-yl)piperidine are summarized in the table below. This data is crucial for its handling, characterization, and use in experimental settings.

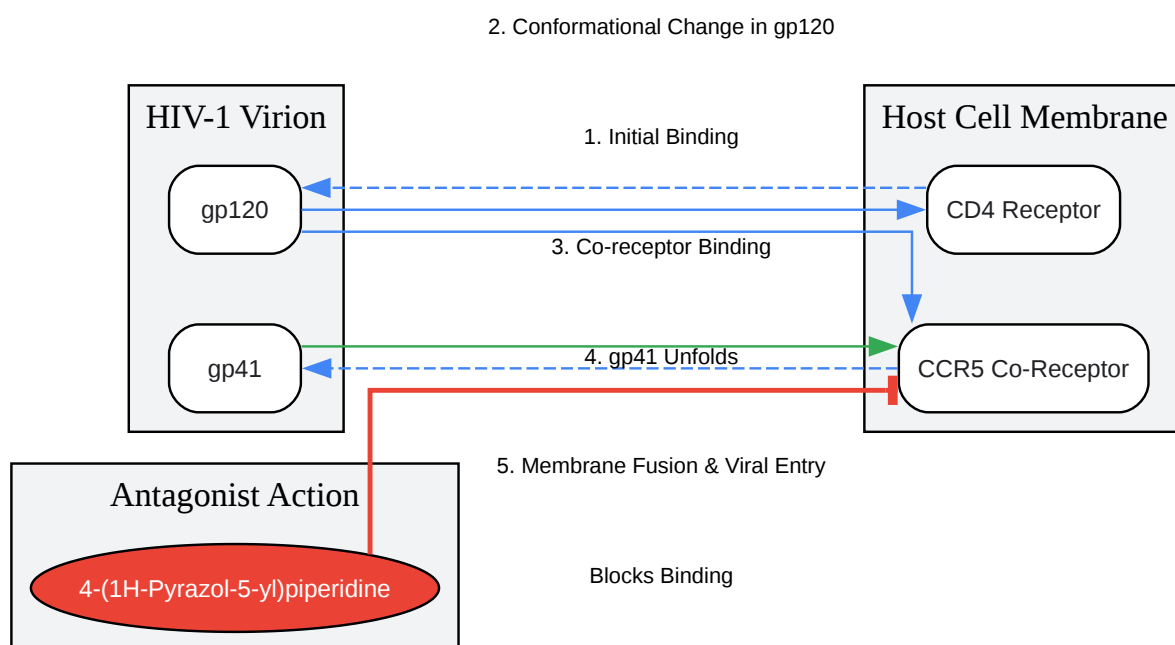
Property	Value
CAS Number	278798-08-6
IUPAC Name	4-(1H-pyrazol-5-yl)piperidine
Molecular Formula	C ₈ H ₁₃ N ₃
Molecular Weight	151.21 g/mol
Synonyms	4-(1H-Pyrazol-3-yl)piperidine, 4-(2H-Pyrazol-3-yl)piperidine

Therapeutic Potential and Mechanism of Action

Research has primarily focused on the activity of 4-(1H-pyrazol-5-yl)piperidine and its derivatives as CCR5 receptor antagonists. The CCR5 receptor is a key co-receptor for the entry of R5-tropic Human Immunodeficiency Virus (HIV-1) into host cells. By blocking this receptor, these compounds can effectively inhibit viral entry, a critical step in the HIV life cycle.

Signaling Pathway of CCR5 Antagonism in HIV-1 Entry

The mechanism of action involves the binding of the antagonist to the CCR5 receptor on the surface of target immune cells, such as T-cells and macrophages. This binding event prevents the viral surface glycoprotein gp120 from interacting with CCR5, thereby blocking the conformational changes required for the fusion of the viral and cellular membranes.



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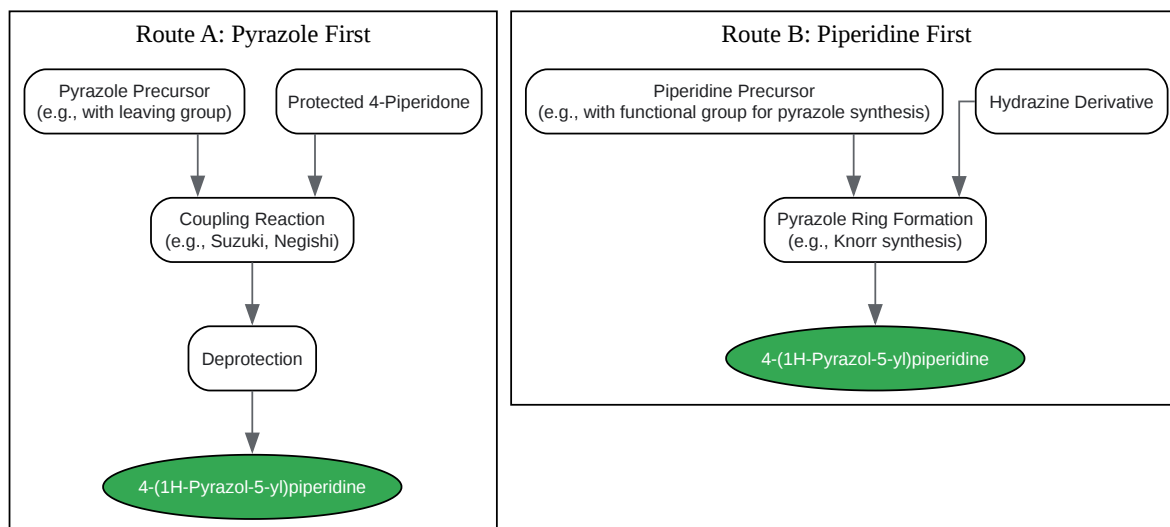
Caption: HIV-1 entry pathway and its inhibition by a CCR5 antagonist.

Experimental Protocols

While a specific, detailed synthesis protocol for 4-(1H-pyrazol-5-yl)piperidine is not readily available in the public domain, a general workflow can be inferred from the synthesis of similar pyrazole and piperidine derivatives. The following represents a plausible synthetic strategy.

General Synthetic Workflow

The synthesis of 4-(1H-pyrazol-5-yl)piperidine likely involves a multi-step process, beginning with the formation of either the pyrazole or piperidine ring, followed by the coupling of the two heterocyclic systems.



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Caption: Plausible synthetic routes for 4-(1H-Pyrazol-5-yl)piperidine.

Suppliers

4-(1H-Pyrazol-5-yl)piperidine is available from several chemical suppliers, primarily for research and development purposes. It is important to request a certificate of analysis to ensure the purity and identity of the compound.

Supplier	Website
BLDpharm	--INVALID-LINK--
Biosynth	--INVALID-LINK--
Chemenu	--INVALID-LINK--
Manchester Organics	--INVALID-LINK--
Synblock	--INVALID-LINK--

Conclusion

4-(1H-Pyrazol-5-yl)piperidine is a valuable building block in drug discovery, particularly in the development of CCR5 antagonists for the treatment of HIV. Its chemical properties and the availability from various suppliers facilitate its use in further research. The exploration of its therapeutic potential in other areas, such as anticoagulation, warrants continued investigation. This guide provides a foundational understanding for researchers and drug development professionals working with this promising compound.

- To cite this document: BenchChem. [Technical Guide: 4-(1H-Pyrazol-5-yl)piperidine (CAS 278788-08-6)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1345798#cas-number-278798-08-6-properties-and-suppliers\]](https://www.benchchem.com/product/b1345798#cas-number-278798-08-6-properties-and-suppliers)

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